

Commercial Sourcing and Technical Guide for 4-Hydroxymethylambrisentan-d5

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Compound of Interest

Compound Name: 4-Hydroxymethylambrisentan-d5

Cat. No.: B15599736

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources, key technical data, and relevant experimental applications of **4-Hydroxymethylambrisentan-d5**. This deuterated analog of a primary ambrisentan metabolite is a critical tool for pharmacokinetic and metabolic studies in the development of therapies for pulmonary arterial hypertension (PAH).

Introduction

Ambrisentan is a potent and selective endothelin type-A (ETA) receptor antagonist used in the treatment of PAH. Its metabolism primarily yields 4-hydroxymethylambrisentan, an active metabolite. The use of a stable isotope-labeled internal standard, such as **4-Hydroxymethylambrisentan-d5**, is essential for the accurate quantification of this metabolite in biological matrices during drug development and clinical studies. This guide serves as a comprehensive resource for researchers seeking to procure and utilize this important analytical standard.

Commercial Suppliers

Several specialized chemical suppliers offer **4-Hydroxymethylambrisentan-d5**. The following table summarizes the available information from prominent vendors. Researchers are advised to contact the suppliers directly for the most current pricing, availability, and detailed product specifications.

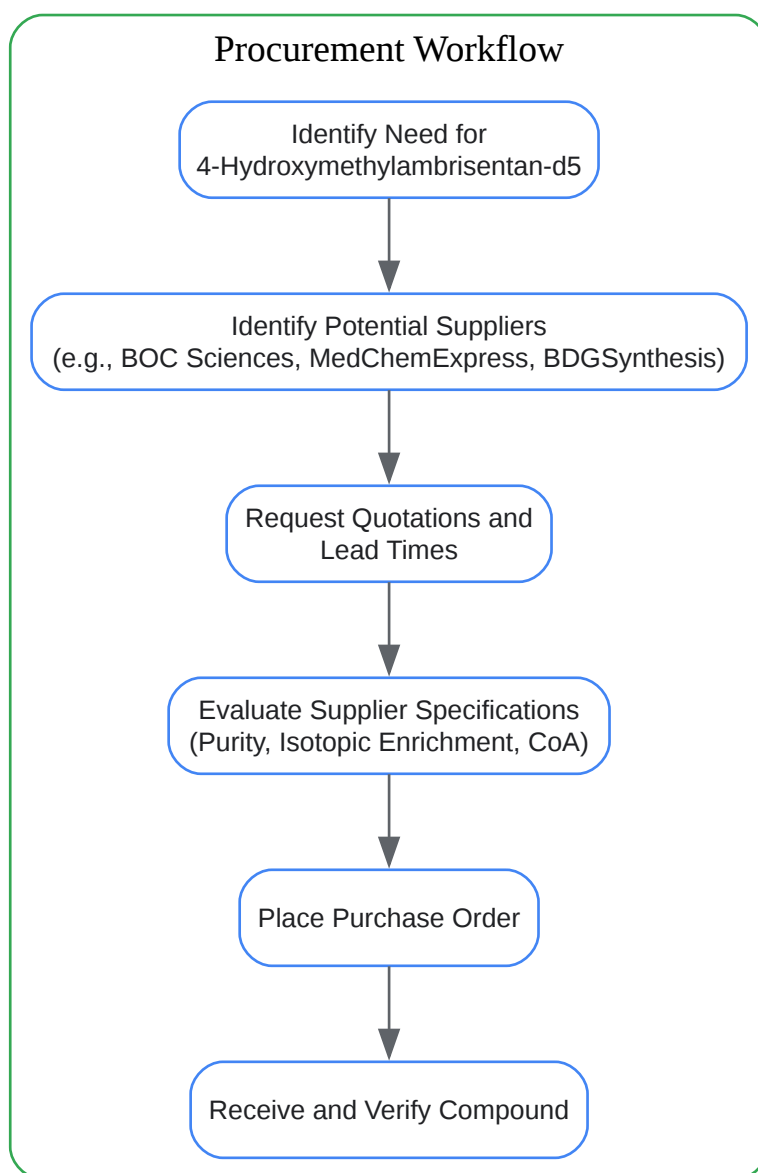
Supplier	Product/ Catalog No.	Purity	Isotopic Purity	Unlabeled CAS	Molecular Formula	Molecular Weight
BOC Sciences	-	95% by HPLC[1]	98% atom D	1106685- 84-0[1]	C ₂₂ H ₁₇ D ₅ N O ₅	399.45
MedChem Express	HY- W701834S	-	-	-	C ₂₂ H ₁₇ D ₅ N O ₅	399.45
BDGSynth esis	140640	>98% (Target)	-	1106685- 84-0	C ₂₂ H ₁₇ D ₅ N O ₅	399.45

Experimental Protocols

General Synthesis Approach for Deuterated Analogs

While a specific, detailed synthesis protocol for **4-Hydroxymethylambrisentan-d5** is not publicly available, a plausible synthetic route can be extrapolated from the known synthesis of ambrisentan and its analogs. The introduction of deuterium atoms would likely be achieved through the use of a deuterated starting material or a deuteration step during the synthesis. A general approach for the synthesis of ambrisentan analogs has been documented, which can serve as a basis for a custom synthesis request.

A potential workflow for the procurement and use of **4-Hydroxymethylambrisentan-d5** is outlined below:



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Caption: Procurement workflow for **4-Hydroxymethylambrisentan-d5**.

Bioanalytical Method using LC-MS/MS

4-Hydroxymethylambrisentan-d5 is ideally suited as an internal standard for the quantification of 4-hydroxymethylambrisentan in biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a representative, generalized protocol based on published methods for the analysis of ambrisentan and its metabolites.

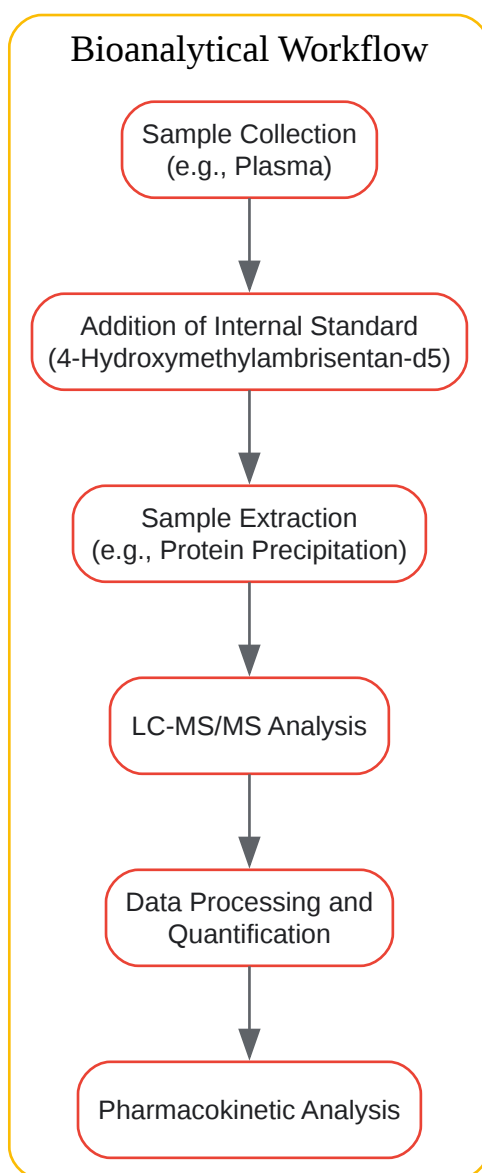
1. Sample Preparation (Plasma)

- To 100 μ L of plasma, add an appropriate amount of **4-Hydroxymethylambrisentan-d5** solution in methanol as the internal standard.
- Precipitate proteins by adding 300 μ L of acetonitrile.
- Vortex for 1 minute and centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase.

2. LC-MS/MS System

- Chromatographic Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
- Mobile Phase: A gradient of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile.
- Flow Rate: 0.3 mL/min.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- MRM Transitions: Specific precursor-to-product ion transitions for 4-hydroxymethylambrisentan and **4-Hydroxymethylambrisentan-d5** would need to be optimized.

A logical workflow for a typical bioanalytical experiment is depicted below:

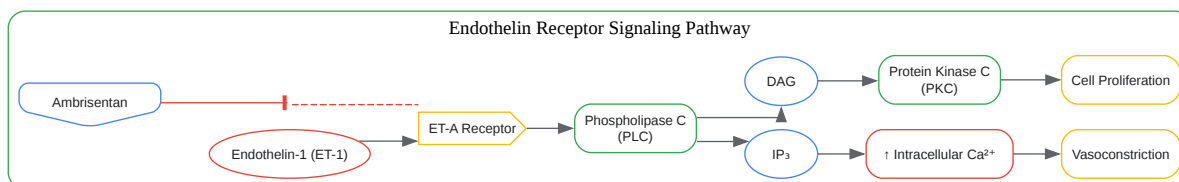


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Caption: Bioanalytical workflow using the deuterated internal standard.

Signaling Pathway of Ambrisentan

Ambrisentan exerts its therapeutic effect by antagonizing the endothelin type-A (ETA) receptor, thereby inhibiting the downstream signaling cascade initiated by endothelin-1 (ET-1). This pathway plays a crucial role in vasoconstriction and cell proliferation, which are key pathological features of PAH.



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Caption: Ambrisentan blocks ET-1 binding to the ET-A receptor.

Conclusion

4-Hydroxymethylambrisentan-d5 is an indispensable tool for the accurate bioanalysis of the primary active metabolite of ambrisentan. This guide provides a foundational understanding of its commercial availability, potential applications in experimental settings, and the underlying pharmacology. For detailed and specific applications, researchers should consult the primary literature and the technical documentation provided by the suppliers.

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References

- 1. bocsci.com [bocsci.com]
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